

Spectral data (NMR, IR, MS) of 3-Nitroquinolin-4-ol

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Compound of Interest

Compound Name: 3-Nitroquinolin-4-ol

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An In-Depth Technical Guide to the Spectral Analysis of **3-Nitroquinolin-4-ol**

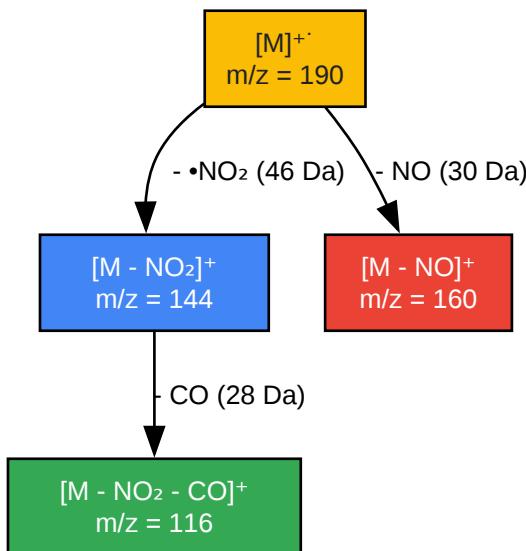
Abstract

This technical guide provides a comprehensive analysis of the spectral data for **3-Nitroquinolin-4-ol** ($C_9H_6N_2O_3$, M.W.: 190.16 g/mol)[1]. As a key heterocyclic aromatic compound, its unambiguous structural characterization is paramount for its application as a pharmaceutical intermediate and research tool[2]. This document synthesizes data from Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) to provide a holistic analytical portrait of the molecule. We delve into the rationale behind experimental methodologies, interpret the resulting spectra with insights from analogous structures, and provide robust, field-proven protocols for data acquisition. This guide is intended for researchers, chemists, and quality control professionals who require a deep, practical understanding of the analytical chemistry of quinoline derivatives.

Introduction: The 3-Nitroquinolin-4-ol Moiety

3-Nitroquinolin-4-ol is a derivative of the quinoline scaffold, a bicyclic system composed of a benzene ring fused to a pyridine ring[2][3]. The molecule exists in a tautomeric equilibrium between the -ol form (4-hydroxy) and the -one form (4-oxo), with the quinolin-4(1H)-one form generally being the more stable. The presence of a hydroxyl/oxo group at position 4 and a strong electron-withdrawing nitro group ($-NO_2$) at position 3 dictates its unique electronic and chemical properties. Accurate spectral analysis is crucial to confirm its synthesis and purity, as these functional groups provide distinct and measurable signatures.

Below is a diagram illustrating the chemical structure and atom numbering scheme for **3-Nitroquinolin-4-ol**, which will be referenced throughout this guide.



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Sources

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